

An In-depth Technical Guide to Adenosine 3'-Monophosphate Hydrate

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Compound of Interest

Compound Name: *Adenosine 3'-monophosphate hydrate*

CAS No.: *699012-36-7*

Cat. No.: *B516023*

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This guide provides a comprehensive technical overview of Adenosine 3'-Monophosphate (3'-AMP), with a particular focus on its hydrated form. It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this critical biomolecule. This document delves into its fundamental chemical properties, biological significance, and practical considerations for its use in a laboratory setting.

Section 1: Core Molecular Attributes of Adenosine 3'-Monophosphate

Adenosine 3'-monophosphate is a ribonucleotide, a fundamental building block of RNA. It is composed of three distinct chemical moieties: the purine base adenine, the five-carbon sugar ribose, and a single phosphate group esterified to the 3' hydroxyl group of the ribose sugar. This structural arrangement is pivotal to its function and interactions within biological systems.

Molecular Structure and Weight

The precise molecular weight of 3'-AMP is a critical parameter for accurate experimental design, particularly in quantitative analyses such as preparing standard solutions, interpreting mass spectrometry data, and conducting stoichiometric calculations. It is essential to distinguish between the anhydrous and hydrated forms of the molecule, as the presence of water molecules directly impacts the molecular weight.

The anhydrous form of adenosine 3'-monophosphate has a molecular formula of $C_{10}H_{14}N_5O_7P$. [1][2][3] Its calculated molecular weight is approximately 347.22 g/mol. [1][2]

In laboratory settings, 3'-AMP is frequently supplied as a hydrate. The monohydrate is a common form, with one molecule of water associated with each molecule of 3'-AMP. The presence of this water of hydration must be accounted for in all calculations.

Table 1: Molecular Properties of Adenosine 3'-Monophosphate and its Hydrate

Property	Adenosine 3'- Monophosphate (Anhydrous)	Adenosine 3'- Monophosphate (Monohydrate)
Molecular Formula	$C_{10}H_{14}N_5O_7P$ [1][2][3]	$C_{10}H_{16}N_5O_8P$ [4]
Molecular Weight	347.22 g/mol [1][2]	365.24 g/mol [4]
Monoisotopic Mass	347.0631 Da [5]	365.07364948 Da [4]
CAS Number	84-21-9 [1][3]	6199-71-9 [4]

Chemical Identifiers and Nomenclature

To ensure clarity and avoid ambiguity in research and documentation, it is crucial to use standardized identifiers for 3'-AMP.

- IUPAC Name: [(2R,3S,4R,5R)-5-(6-aminopurin-9-yl)-4-hydroxy-2-(hydroxymethyl)oxolan-3-yl] dihydrogen phosphate [1]
- Common Synonyms: 3'-Adenylic acid, 3'-AMP, Yeast adenylic acid [1]

The structural distinction between 3'-AMP and its more commonly known isomer, adenosine 5'-monophosphate (5'-AMP), is the position of the phosphate group on the ribose sugar. This seemingly minor difference has profound implications for their respective biological roles.

Section 2: Biological Significance and Signaling Pathways

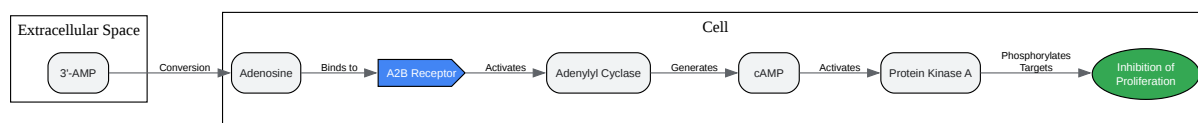
While often overshadowed by its 5' counterpart, 3'-AMP is not merely a structural isomer but an active participant in cellular regulation. It is a metabolite that can be produced from the hydrolysis of 2',3'-cyclic AMP (2',3'-cAMP) by certain phosphodiesterases.[2][6]

Role in Cellular Proliferation

Emerging research has highlighted the role of 3'-AMP as a signaling molecule, particularly in the context of vascular smooth muscle cells and glomerular mesangial cells.[2][6] Studies have demonstrated that 3'-AMP can inhibit the proliferation of these cell types.[2][7] This effect is believed to be mediated through its conversion to adenosine and subsequent activation of A2B adenosine receptors.[2][8]

A Novel Pathway for Adenosine-Based Regulation

The generation of 3'-AMP from 2',3'-cAMP represents a distinct and relatively unexplored pathway for adenosine-based cellular regulation.[2] This pathway is independent of the canonical adenylyl cyclase-cAMP-PKA signaling cascade, offering new avenues for therapeutic intervention.



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Caption: Simplified signaling pathway of 3'-AMP mediated inhibition of cell proliferation.

Section 3: Practical Laboratory Applications and Methodologies

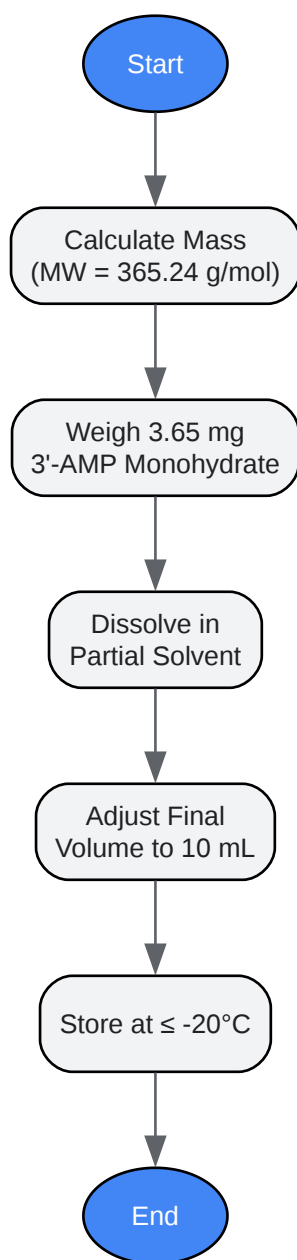
The accurate use of **adenosine 3'-monophosphate hydrate** in a research setting necessitates a clear understanding of its properties and appropriate handling procedures.

Preparation of Standard Solutions

Due to its hygroscopic nature, it is imperative to use the molecular weight of the hydrated form (365.24 g/mol for the monohydrate) when preparing solutions of a specific molarity.

Protocol for Preparation of a 10 mM Stock Solution of 3'-AMP Monohydrate:

- Calculate the required mass: For 10 mL of a 10 mM solution, the calculation is as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 365.24 \text{ g/mol} = 0.00365 \text{ g or } 3.65 \text{ mg.}$
- Weighing: Accurately weigh 3.65 mg of adenosine 3'-monophosphate monohydrate using an analytical balance.
- Dissolution: Transfer the weighed powder to a 15 mL conical tube. Add a portion of the desired solvent (e.g., high-purity water or a suitable buffer) and vortex thoroughly to dissolve.
- Final Volume Adjustment: Once fully dissolved, bring the final volume to 10 mL with the solvent.
- Storage: Store the stock solution at -20°C or -80°C for long-term stability.



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Caption: Workflow for preparing a 10 mM stock solution of 3'-AMP monohydrate.

Analytical Techniques

Several analytical methods are employed for the detection and quantification of 3'-AMP:

- High-Performance Liquid Chromatography (HPLC): A robust technique for separating and quantifying 3'-AMP in complex mixtures. A C18 reversed-phase column is typically used with

a buffered mobile phase.

- Mass Spectrometry (MS): Provides high sensitivity and specificity for the detection of 3'-AMP and its metabolites. It is often coupled with liquid chromatography (LC-MS).
- Nuclear Magnetic Resonance (NMR) Spectroscopy: A powerful tool for structural elucidation and confirmation of the identity of 3'-AMP.

Handling and Storage

Adenosine 3'-monophosphate hydrate is generally a stable compound. However, to ensure its integrity, proper handling and storage are essential.

- Storage Conditions: The solid material should be stored in a tightly sealed container in a dry and cool place. For long-term storage, refrigeration at 2-8°C is recommended.[\[3\]](#)
- Safety Precautions: While not classified as a hazardous substance, standard laboratory safety practices should be followed.[\[9\]](#)[\[10\]](#) This includes wearing appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat.[\[11\]](#)[\[12\]](#) Avoid inhalation of dust and contact with skin and eyes.[\[9\]](#)[\[13\]](#)

Section 4: Conclusion

Adenosine 3'-monophosphate hydrate is a vital molecule for researchers in various fields of biology and chemistry. A precise understanding of its molecular weight, distinguishing between the anhydrous and hydrated forms, is fundamental to experimental accuracy. Beyond its basic chemical properties, 3'-AMP is an active signaling molecule with emerging roles in cellular regulation, presenting exciting opportunities for future research and drug development. This guide provides the core technical information required for the effective and safe utilization of this compound in a scientific setting.

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